

Comparative Profiling of N-Cyclooctyl-3-methylbutanamide: SAR Analysis & Analog Benchmarking

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Compound of Interest

Compound Name: *N-cyclooctyl-3-methylbutanamide*

Cat. No.: *B4026199*

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Part 1: Executive Summary & Rationale

N-cyclooctyl-3-methylbutanamide represents a strategic lipophilic expansion of the N-alkyl-isovaleramide pharmacophore. While its lower homologs—specifically the N-cyclopentyl (JB-318) and N-cyclohexyl analogs—have established profiles as CNS-active agents (sedatives/anticonvulsants) and industrial extractants, the cyclooctyl derivative offers a unique probe into the effects of hyper-lipophilicity and steric shielding on amide stability and receptor binding.

This guide provides a comparative technical analysis, juxtaposing the target compound against its C5 and C6 ring analogs. It serves as a blueprint for researchers investigating the Structure-Activity Relationship (SAR) of branched-chain fatty acid amides.

Part 2: Chemical Identity & Physicochemical Benchmarking

To understand the performance shift, we must first quantify the structural divergence. The addition of the cyclooctyl ring significantly alters the physicochemical landscape compared to

the standard isovaleramide core.

Comparative Properties Table[1]

Feature	Target: N-Cyclooctyl-3-methylbutanamide	Analog A: N-Cyclohexyl-3-methylbutanamide	Analog B: N-Cyclopentyl-3-methylbutanamide
CAS No.	Not Listed (Novel/Research)	1132-41-8	N/A (Research Code: JB-318)
Formula	C ₁₃ H ₂₅ NO	C ₁₁ H ₂₁ NO	C ₁₀ H ₁₉ NO
MW (g/mol)	211.35	183.29	169.26
Predicted LogP	~3.8 - 4.1 (High Lipophilicity)	2.6 (Moderate)	2.1 (Optimal CNS range)
Topological PSA	29.1 Å ²	29.1 Å ²	29.1 Å ²
Est. Water Sol.	Very Low (< 10 mg/L)	Low	Moderate
Primary Utility	SAR Probe / High-Lipophilicity Ligand	Industrial Solvent / Intermediate	Psychoactive Research (Sedative)

“

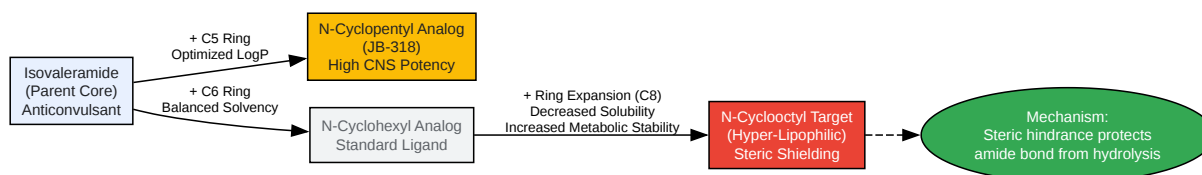
Critical Insight: The jump in LogP to ~4.0 for the cyclooctyl variant suggests it may exceed optimal blood-brain barrier (BBB) permeability criteria (LogP 2-3), potentially leading to tissue accumulation or "lipophilic trapping" in membranes rather than specific receptor interaction.

Part 3: Structural-Activity Relationship (SAR) Analysis

The biological and functional divergence of **N-cyclooctyl-3-methylbutanamide** is driven by two mechanistic factors: Hydrophobic Collapse and Steric Hindrance.

The Lipophilic Pharmacophore Pathway

The following Graphviz diagram illustrates the SAR progression from the parent anticonvulsant (Isovaleramide) to the lipophilic analogs.



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Figure 1: SAR progression showing the impact of ring expansion on pharmacological properties.

Functional Implications[2]

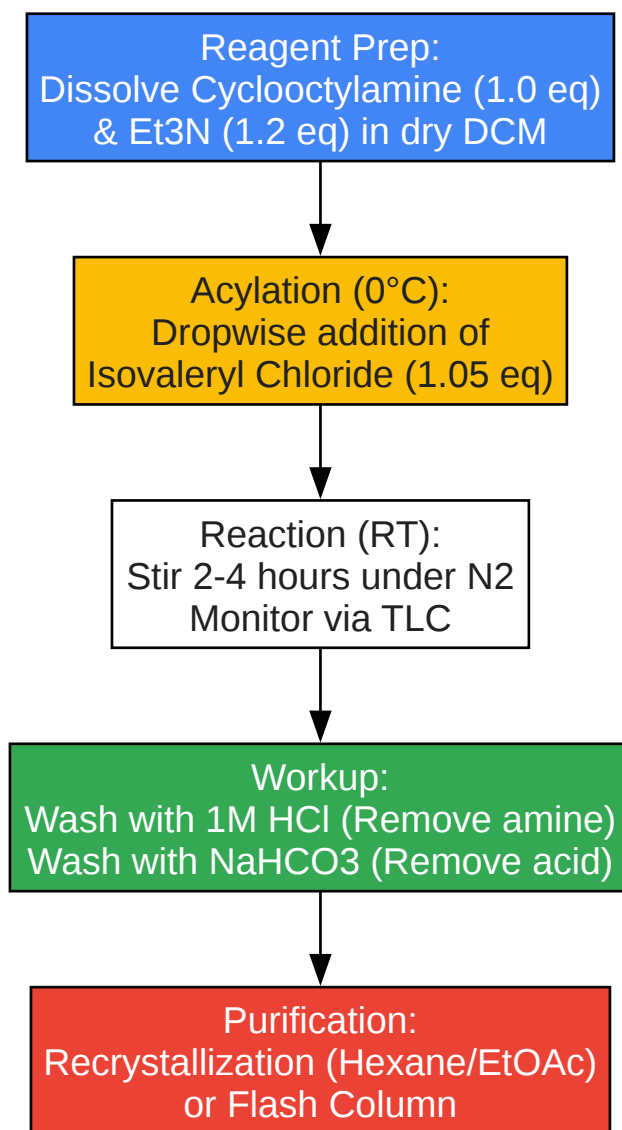
- **Metabolic Stability:** The bulky cyclooctyl group creates a "steric umbrella" around the amide nitrogen. This is predicted to significantly reduce the rate of enzymatic hydrolysis by amidases compared to the sterically accessible N-cyclopentyl analog.
- **Receptor Binding:** If the target receptor (e.g., GABA-A modulatory site or Voltage-Gated Calcium Channels) has a hydrophobic pocket of limited size, the C8 ring may cause steric clash, rendering the compound inactive despite its chemical similarity to active analogs.

Part 4: Synthetic Methodology (High-Purity Protocol)

Since this compound is not a commodity chemical, in-house synthesis is required. The following protocol is optimized for **N-cyclooctyl-3-methylbutanamide**, prioritizing yield and purity for biological testing.

Reaction Scheme

Reagents: 3-Methylbutanoyl chloride (Isovaleryl chloride), Cyclooctylamine, Triethylamine (Et_3N), Dichloromethane (DCM).



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Figure 2: Step-by-step synthesis workflow for **N-cyclooctyl-3-methylbutanamide**.

Detailed Protocol

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.

- Solvation: Add Cyclooctylamine (10 mmol, 1.27 g) and Triethylamine (12 mmol, 1.67 mL) to 50 mL of anhydrous Dichloromethane (DCM). Cool to 0°C in an ice bath.
- Addition: Dilute Isovaleryl chloride (10.5 mmol, 1.28 mL) in 10 mL DCM. Add this solution dropwise to the amine mixture over 15 minutes to control exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. White precipitate ($\text{Et}_3\text{N}\cdot\text{HCl}$) will form.
- Workup:
 - Filter off the solid precipitate.
 - Wash the organic filtrate with 1M HCl (2 x 30 mL) to remove unreacted amine.
 - Wash with Sat. NaHCO_3 (2 x 30 mL) to remove excess acid chloride byproducts.
 - Dry over anhydrous MgSO_4 and concentrate in vacuo.
- Purification: The crude product is likely a waxy solid. Recrystallize from cold Hexane or Pentane.
 - Target Yield: >85%^{[1][2][3]}
 - Validation: ^1H NMR (Look for cyclooctyl multiplet at δ 1.4–1.8 ppm and isovaleryl doublet at δ 0.95 ppm).

Part 5: Experimental Validation & Quality Control

To validate the compound's identity and performance relative to its analogs, the following assays are mandatory.

Analytical Validation (Self-Validating System)

- NMR Consistency Check: The amide proton (NH) typically appears as a broad singlet around δ 5.5–6.0 ppm. If this signal is split or shifted significantly downfield (>7.0 ppm), check for unreacted amine salts.

- GC-MS Purity: Use a non-polar column (e.g., DB-5). The cyclooctyl derivative will elute significantly later than the cyclohexyl analog due to the +C2 mass and boiling point elevation.

Metabolic Stability Assay (Microsomal)

To test the "Steric Shielding" hypothesis:

- System: Rat liver microsomes (RLM) + NADPH regenerating system.
- Controls: Positive control (Testosterone), Reference Analog (N-cyclohexyl-3-methylbutanamide).
- Procedure: Incubate 1 μ M compound at 37°C. Sample at 0, 15, 30, 60 min.
- Analysis: LC-MS/MS quantification of parent depletion.
- Expected Result: The N-cyclooctyl derivative should show a longer half-life ($T_{1/2}$) than the cyclohexyl analog due to hindered access to the amide bond.

References

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- European Journal of Medicinal Chemistry.Synthesis and biological activity of novel N-cycloalkyl-acetamides. (2011).[5][6] [[Link](#)]

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